Navigating the Safe Disposal of SM-130686: A Procedural Guide

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Compound of Interest

Compound Name:	*SM-130686*
CAS No.:	*259667-25-9*
Cat. No.:	*B1681013*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **SM-130686** are paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **SM-130686** is not publicly available, this guide provides a comprehensive framework for its safe management based on general principles for handling potent, small-molecule research chemicals. Adherence to institutional and local regulations is critical.

SM-130686 is an oxindole derivative that functions as a potent, orally-active agonist of the ghrelin/growth hormone secretagogue receptor (GHSR).[1][2] As with any biologically active research compound, it is imperative to handle **SM-130686** with appropriate care to minimize exposure and prevent environmental contamination.

Essential Safety and Handling Protocols

Before beginning any work with **SM-130686**, ensure that all personnel are familiar with standard laboratory safety procedures and have access to the necessary personal protective equipment (PPE).

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Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or goggles are mandatory to prevent accidental splashes.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn at all times.
- Body Protection: A laboratory coat is required to protect against contamination of personal clothing.
- Respiratory Protection: If there is a risk of aerosolization or if handling large quantities of the powdered form, a NIOSH-approved respirator may be necessary.

General Handling Precautions:

- Avoid direct contact with skin, eyes, and clothing.
- Do not inhale dust or aerosols.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Prevent the release of the compound into the environment.

Step-by-Step Disposal Procedure for **SM-130686**

The following procedure outlines the recommended steps for the disposal of **SM-130686** waste. This process should be conducted in accordance with all applicable federal, state, and local regulations.

- Waste Segregation:
  - All materials contaminated with **SM-130686**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and PPE, must be segregated as chemical waste.
  - Do not mix **SM-130686** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

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- Waste Collection and Labeling:
  - Collect all **SM-130686** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
  - The label should include:
    - The words "Hazardous Waste"
    - The full chemical name: (+)-(3S)-3-(2-chlorophenyl)-1-[2-(diethylamino)ethyl]-3-hydroxo-2-oxo-4-(trifluoromethyl)indoline-6-carboxamide
    - The CAS Number: 259666-71-2
    - An indication of the hazards (e.g., "Biologically Active," "Handle with Care")
    - The accumulation start date.
- Storage of Waste:
  - Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
  - Consult a general Safety Data Sheet for common laboratory chemicals for information on incompatible materials, which often include strong oxidizing agents.
- Arranging for Disposal:
  - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
  - Do not attempt to dispose of **SM-130686** down the drain or in the regular trash.
- Decontamination of Work Surfaces:
  - Thoroughly decontaminate all work surfaces and equipment that may have come into contact with **SM-130686**.

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- Use a suitable laboratory detergent and water for cleaning. All cleaning materials should also be disposed of as hazardous waste.

Quantitative Data and Chemical Properties

The following table summarizes the key chemical and physical properties of **SM-130686**.

Property	Value
IUPAC Name	(+)-(3S)-3-(2-chlorophenyl)-1-[2-(diethylamino)ethyl]-3-hydroxo-2-oxo-4-(trifluoromethyl)indoline-6-carboxamide
Molecular Formula	C22H23ClF3N3O3
Molar Mass	469.89 g·mol−1[2]
CAS Number	259666-71-2[2]
Appearance	Solid (powder)
Storage Temperature	Powder: -20°C for 3 years; In solvent: -80°C for 1 year[1]

Signaling Pathway of SM-130686

SM-130686 exerts its biological effects by acting as an agonist on the Growth Hormone Secretagogue Receptor (GHSR). The diagram below illustrates the general signaling pathway initiated by the activation of this receptor.

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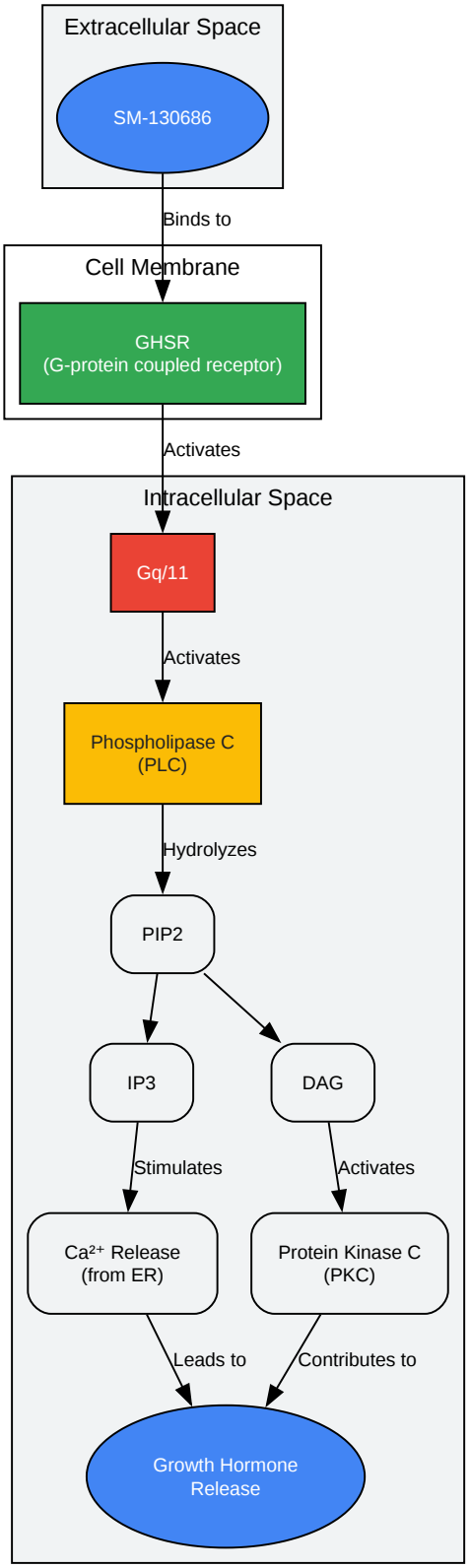

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GHSR Signaling Pathway Activated by **SM-130686**.

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This guide provides essential information for the safe handling and disposal of **SM-130686** in a laboratory setting. By following these procedures and consulting with your institutional safety experts, you can ensure a safe research environment while advancing scientific discovery.

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References

- 1. SM-130686 | TargetMol [targetmol.com]
- 2. SM-130686 - Wikipedia [en.wikipedia.org]
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